

# physical state and appearance of 24:0 Lyso PC-13C6

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## Compound of Interest

Compound Name: **24:0 Lyso PC-13C6**

Cat. No.: **B12416579**

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## In-Depth Technical Guide: 24:0 Lyso PC-13C6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **24:0 Lyso PC-13C6**, a C13-labeled lysophospholipid utilized in advanced research applications such as mRNA drug delivery and as an internal standard for quantitative analysis.[\[1\]](#)

## Physical and Chemical Properties

**24:0 Lyso PC-13C6** is a lysophospholipid distinguished by a lignoceric acid chain. Its appearance is consistently reported as a white to off-white solid.[\[1\]](#)[\[2\]](#) This compound is a stable isotope-labeled version of 24:0 Lyso PC, where six carbon atoms have been replaced with 13C isotopes, making it an invaluable tracer for metabolic flux analysis and quantitative mass spectrometry-based experiments.[\[1\]](#)[\[3\]](#)

## Quantitative Data Summary

For ease of comparison and reference, the key quantitative data for **24:0 Lyso PC-13C6** are summarized in the table below.

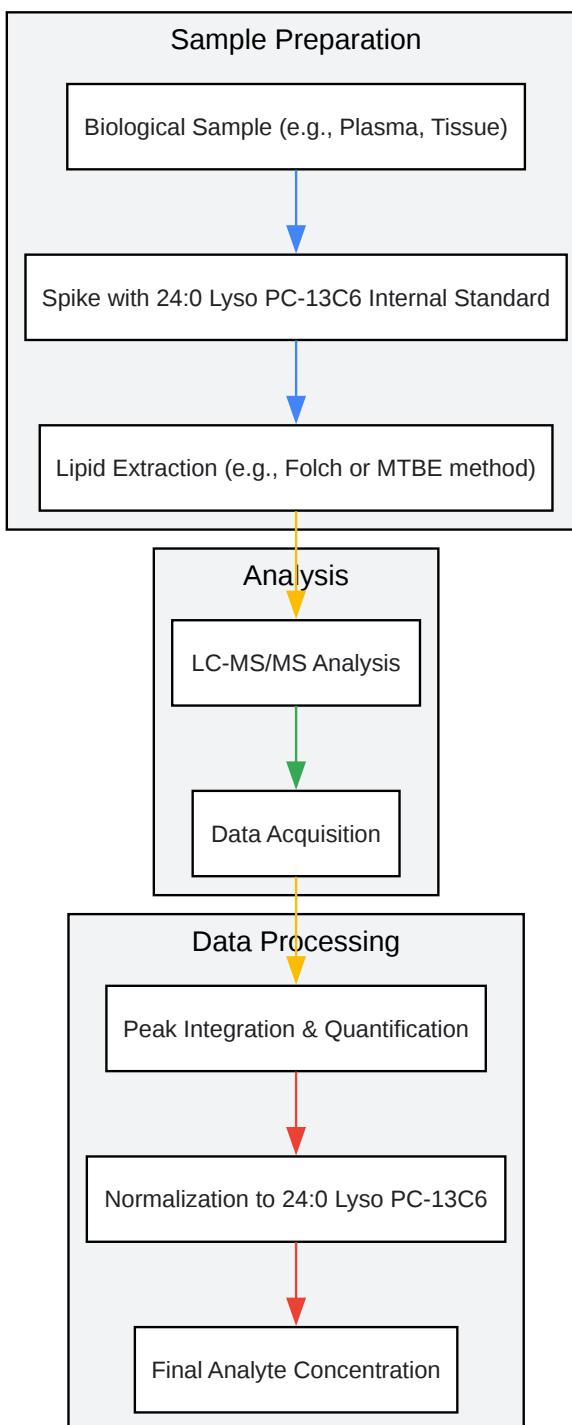
Property	Value	Source(s)
Molecular Formula	C <sub>26</sub> <sup>13</sup> C <sub>6</sub> H <sub>66</sub> NO <sub>7</sub> P	[4][5]
Molecular Weight	613.80 g/mol	[4]
Physical State	Solid	[1][2]
Appearance	White to off-white	[1][2]
Purity	≥95%	[4]
CAS Number	2483735-01-7	[3][4][5]
Storage Conditions	-20°C, protect from light	[1][3]

## Experimental Protocols and Applications

While specific experimental protocols are highly dependent on the research application, **24:0 Lyso PC-13C6** is primarily employed as an internal standard in lipidomics and for tracer studies in metabolic research.

## General Workflow for Use as an Internal Standard in LC-MS

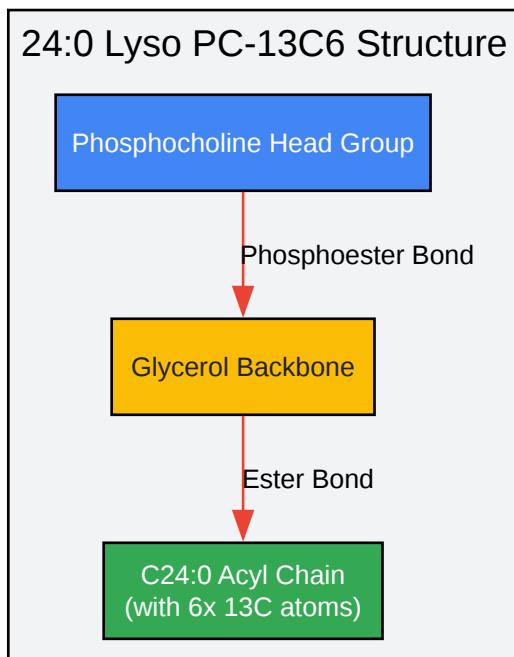
The following diagram illustrates a generalized workflow for the use of **24:0 Lyso PC-13C6** as an internal standard in a quantitative lipidomics experiment using liquid chromatography-mass spectrometry (LC-MS).

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Caption: Workflow for quantitative lipidomics using a stable isotope-labeled internal standard.

## Chemical Structure

The molecular structure of **24:0 Lyso PC-13C6** is fundamental to its function. The following diagram illustrates the key components of the molecule.



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## References

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